

# Chemical Information and Physical Properties

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## Compound of Interest

Compound Name: *[Bis(trifluoroacetoxy)iodo]pentafluorobenzene*

*robenzene*

Cat. No.: *B087154*

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**[Bis(trifluoroacetoxy)iodo]pentafluorobenzene**, also known as FPIFA, is a highly valuable reagent in organic synthesis, recognized for its strong oxidizing capabilities.<sup>[1]</sup> As a hypervalent iodine(III) compound, it serves as a more environmentally benign alternative to heavy metal oxidants.<sup>[2]</sup>

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	14353-88-9 <sup>[3]</sup>
IUPAC Name	(2,3,4,5,6-pentafluorophenyl)bis(2,2,2-trifluoroacetato- $\kappa$ O)iodine <sup>[2]</sup>
Synonyms	FPIFA, Iodopentafluorobenzene bis(trifluoroacetate), Pentafluoro[bis(trifluoroacetoxy)iodo]benzene <sup>[2]</sup>
Molecular Formula	C <sub>10</sub> F <sub>11</sub> IO <sub>4</sub> <sup>[2]</sup>
Molecular Weight	519.99 g/mol <sup>[2]</sup>

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to almost white crystalline powder[4]
Melting Point	117-119 °C[2]
Solubility	Soluble in methanol[4]
Stability	Light and air sensitive; stable under normal conditions[4]
InChI Key	OQWAXRPJEPTTSZ-UHFFFAOYSA-N

## Health and Safety Information

**[Bis(trifluoroacetoxy)iodo]pentafluorobenzene** is a corrosive substance that requires careful handling in a laboratory setting.

Table 3: Hazard Identification and Safety Precautions

Hazard	Description
GHS Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.[5]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.[5]
Incompatibilities	Oxidizing agents, reducing agents, strong acids, combustibles, and organic substances.[4]
Storage	Store at 2-8°C in a sealed container, away from moisture.[2]

## Role in Organic Synthesis and Drug Development

Hypervalent iodine reagents have become indispensable tools in modern organic synthesis due to their unique reactivity, which often mirrors that of transition metals without the associated toxicity.[2] These compounds are widely used for a variety of transformations, including oxidations, halogenations, aminations, and the formation of carbon-carbon and carbon-heteroatom bonds.[5][6]

The reactivity of hypervalent iodine(III) compounds like **[Bis(trifluoroacetoxy)iodo]pentafluorobenzene** is characterized by processes such as oxidative addition, ligand exchange, and reductive elimination, which are fundamental to many catalytic cycles in transition metal chemistry.[2][6]

Caption: General mechanism of oxidation by a hypervalent iodine(III) reagent.

## Application Highlight: Ring Contraction of Lactams

A significant application of **[Bis(trifluoroacetoxy)iodo]pentafluorobenzene** in synthetic chemistry is the direct ring-contraction of  $\alpha,\alpha$ -disubstituted lactams to form pyrrolidines. This transformation is particularly valuable in medicinal chemistry for the synthesis of novel scaffolds for drug candidates. The increased electrophilicity of the iodine center in **[Bis(trifluoroacetoxy)iodo]pentafluorobenzene** facilitates this challenging rearrangement.

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